

# PQQ-trimethylester CAS number and chemical structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PQQ-trimethylester

Cat. No.: B1677985

[Get Quote](#)

## In-Depth Technical Guide to PQQ-trimethylester

For Researchers, Scientists, and Drug Development Professionals

### Core Summary

Pyrroloquinoline quinone trimethylester (PQQ-TME) is a synthetic derivative of Pyrroloquinoline quinone (PQQ), a redox cofactor with notable antioxidant and neuroprotective properties. The esterification of PQQ to its trimethylester form significantly enhances its lipophilicity, leading to increased permeability across the blood-brain barrier. This modification potentiates its therapeutic potential for neurodegenerative diseases by improving its bioavailability in the central nervous system.

CAS Number: 74447-88-4[1][2][3]

Chemical Structure:

- Molecular Formula: C<sub>17</sub>H<sub>12</sub>N<sub>2</sub>O<sub>8</sub>[2][3]
- Molecular Weight: 372.29 g/mol [2][3]
- IUPAC Name: Trimethyl 4,5-dioxo-4,5-dihydro-1H-pyrrolo[2,3-f]quinoline-2,7,9-tricarboxylate[3]

- SMILES Code:

O=C(C(N1)=CC(C2=O)=C1C3=C(N=C(C(OC)=O)C=C3C(OC)=O)C2=O)OC[\[3\]](#)

- Synonyms: PQQ-TME, Methoxatin Trimethyl Ester[\[3\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data regarding the properties and biological activities of **PQQ-trimethylester**.

Property	Value	Reference
CAS Number	74447-88-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C17H12N2O8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	372.29	<a href="#">[2]</a> <a href="#">[3]</a>
Blood-Brain Barrier Permeability	Twice that of PQQ (in vitro)	<a href="#">[1]</a> <a href="#">[2]</a>

## Biological Activity and Potential Applications

**PQQ-trimethylester** has demonstrated significant potential in the context of neurodegenerative diseases due to its enhanced ability to cross the blood-brain barrier and its potent inhibitory effects on the fibrillation of amyloidogenic proteins.[\[1\]](#)[\[2\]](#) Research has shown that PQQ-TME exhibits greater inhibitory activity against the aggregation of  $\alpha$ -synuclein, amyloid  $\beta$ 1-42 (A $\beta$ 1-42), and prion proteins when compared to its parent compound, PQQ.[\[1\]](#)[\[3\]](#) These properties make it a compelling candidate for further investigation in the development of therapeutics for conditions such as Parkinson's disease, Alzheimer's disease, and prion diseases.

## Experimental Protocols

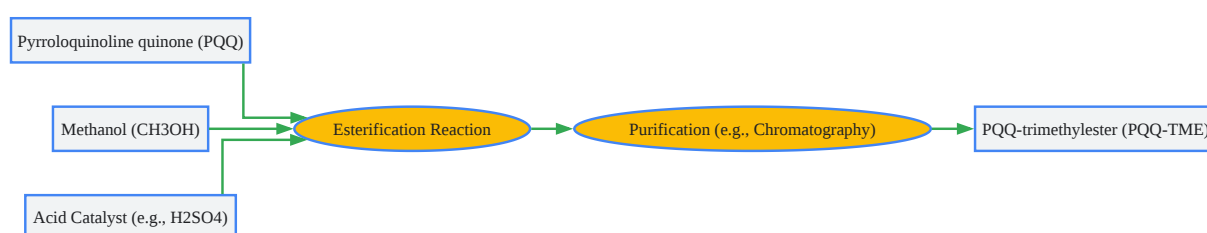
### Synthesis of PQQ-trimethylester

While detailed, step-by-step industrial synthesis protocols are proprietary, the scientific literature outlines the general laboratory-scale synthesis of **PQQ-trimethylester** from PQQ. A

common method involves the esterification of the carboxylic acid groups of PQQ using an alcohol (in this case, methanol) in the presence of an acid catalyst.

A general procedure for the synthesis of PQQ esters is described as treating PQQ with a base in a suitable solvent, followed by the addition of a salt and subsequent acidification.[4] For the trimethyl ester, this would specifically involve the use of methanol.

Illustrative Synthesis Workflow:



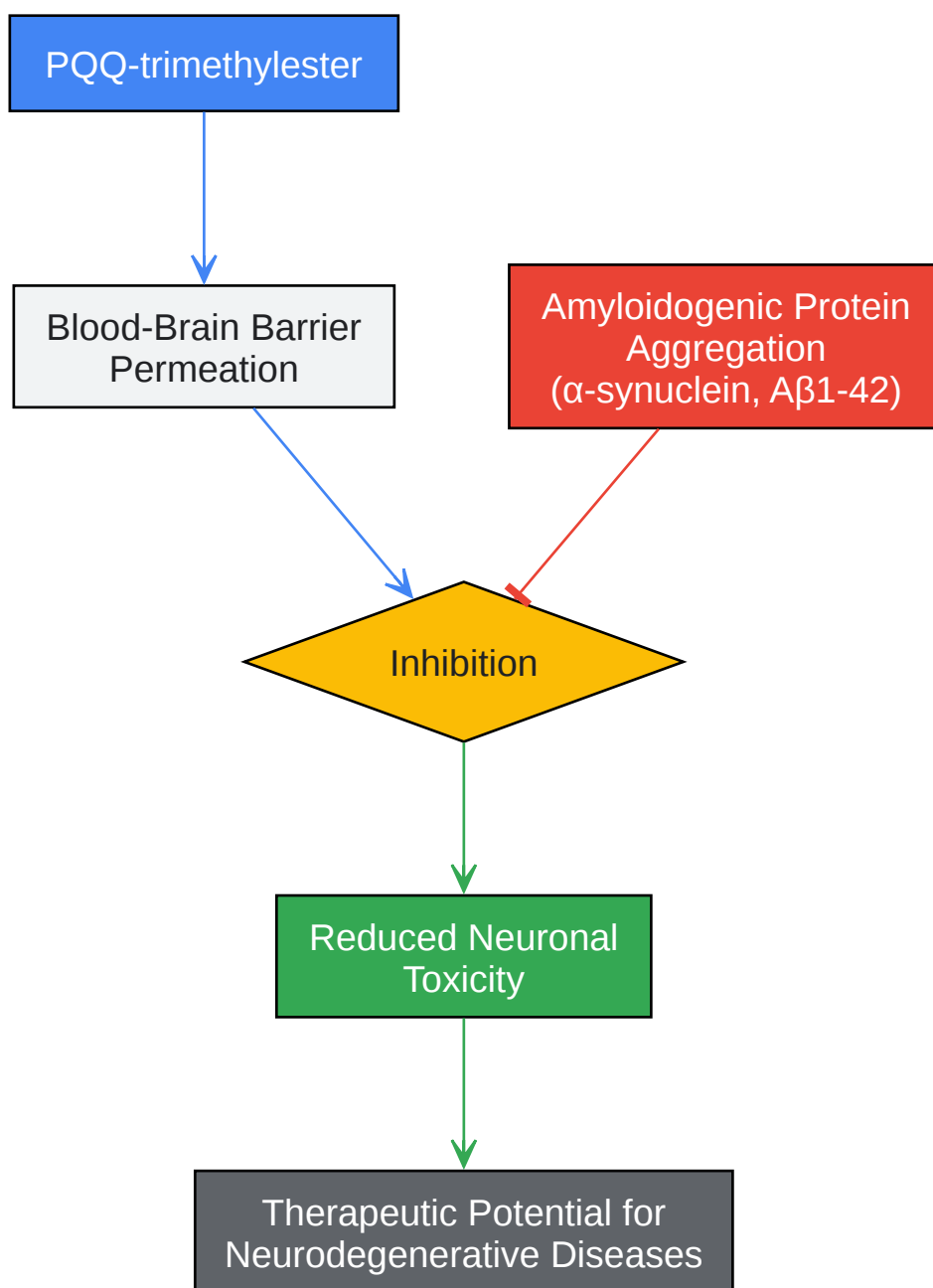
[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **PQQ-trimethylester** from PQQ.

## Signaling Pathways and Mechanisms of Action

The primary mechanism of action for **PQQ-trimethylester** in the context of neurodegeneration is its ability to inhibit the formation of amyloid fibrils. The aggregation of proteins like  $\alpha$ -synuclein and amyloid- $\beta$  is a hallmark of several neurodegenerative diseases. By interfering with this process, PQQ-TME may prevent the formation of toxic protein aggregates that lead to neuronal dysfunction and cell death.

Logical Relationship of PQQ-TME's Neuroprotective Effect:



[Click to download full resolution via product page](#)

Caption: Logical pathway illustrating the neuroprotective mechanism of **PQQ-trimethylester**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. medkoo.com [medkoo.com]
- 4. WO2006102642A1 - Synthesis of pyrroloquinoline quinone (pqq) - Google Patents [patents.google.com]
- To cite this document: BenchChem. [PQQ-trimethylester CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677985#pqq-trimethylester-cas-number-and-chemical-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)